

# Essential Safety and Operational Guide for Handling SGC-CLK-1

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## Compound of Interest

Compound Name: SGC-CLK-1

Cat. No.: B1232169

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **SGC-CLK-1**, a potent and selective inhibitor of Cdc2-like kinases (CLK1, CLK2, and CLK4). Adherence to these procedures is vital for ensuring laboratory safety and maintaining experimental integrity.

## Summary of Key Compound Information

For quick reference, the following table summarizes the essential quantitative data for **SGC-CLK-1**.

Property	Value	Source(s)
CAS Number	748142-15-6	--INVALID-LINK--, --INVALID-LINK--
Molecular Formula	C <sub>19</sub> H <sub>15</sub> F <sub>3</sub> N <sub>6</sub> O <sub>2</sub>	--INVALID-LINK--, --INVALID-LINK--
Molecular Weight	416.4 g/mol	--INVALID-LINK--, --INVALID-LINK--
Appearance	A solid, white to beige powder	--INVALID-LINK--
Solubility	DMSO: 2 mg/mL (warmed), Sparingly soluble in DMSO: 1-10 mg/mL	--INVALID-LINK--, --INVALID-LINK--
Storage Temperature	2-8°C (short-term), -20°C (long-term)	--INVALID-LINK--, --INVALID-LINK--
Stability	≥ 4 years when stored at -20°C	--INVALID-LINK--
Storage Class	11 - Combustible Solids	--INVALID-LINK--
Water Hazard Class (WGK)	3 - Severe hazard to waters	--INVALID-LINK--

## Personal Protective Equipment (PPE) and Safety Precautions

Given that **SGC-CLK-1** is a potent bioactive compound, appropriate PPE must be worn at all times during handling. The full toxicological properties of this compound are not known, and it should be handled with caution.

PPE Item	Specification
Gloves	Nitrile gloves should be worn. Double-gloving is recommended when handling the solid or concentrated solutions.
Eye Protection	ANSI-approved safety glasses or goggles.
Lab Coat	A standard laboratory coat must be worn and buttoned.
Respiratory	For handling larger quantities of the powder or if aerosolization is possible, a NIOSH-approved respirator is recommended.

#### Engineering Controls:

- Fume Hood: All weighing and solution preparation of **SGC-CLK-1** should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Ventilation: Ensure adequate general laboratory ventilation.

#### Hygiene Practices:

- Avoid inhalation of dust and contact with skin and eyes.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

## Experimental Protocol: Preparation of Stock Solutions

This protocol provides a general method for preparing a stock solution of **SGC-CLK-1** for use in cell-based assays.

#### Materials:

- **SGC-CLK-1** solid

- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes and sterile, filtered pipette tips

#### Procedure:

- Pre-weighing: In a chemical fume hood, carefully weigh the desired amount of **SGC-CLK-1** into a sterile microcentrifuge tube or vial.
- Solvent Addition: Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., for a 10 mM stock solution, add the corresponding volume of DMSO to your weighed solid).
- Dissolution: Gently vortex or sonicate the solution until the solid is completely dissolved. Warming may be necessary to achieve full dissolution.
- Aliquoting: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Storage: Store the stock solution aliquots at -20°C for up to one month or at -80°C for up to six months.<sup>[1]</sup>

## Operational and Disposal Plans

Proper disposal of **SGC-CLK-1** and associated waste is critical to prevent environmental contamination and ensure a safe laboratory environment.

#### Solid Waste Disposal:

- Collect any unused or waste **SGC-CLK-1** powder in its original container or a clearly labeled, sealed container.
- Label the container with "Hazardous Waste," the full chemical name ("**SGC-CLK-1**"), and the CAS number (748142-15-6).
- Place the sealed container in a designated solid chemical waste receptacle.

#### Liquid Waste Disposal (Solutions):

- Do not dispose of solutions containing **SGC-CLK-1** down the drain.
- Collect all liquid waste, including unused stock solutions and experimental residues, in a designated hazardous liquid waste container compatible with the solvent (e.g., a polyethylene container for DMSO solutions).
- Clearly label the liquid waste container with "Hazardous Waste," the full chemical name ("**SGC-CLK-1**"), the solvent (e.g., "DMSO"), and the approximate concentration.
- Keep the waste container sealed when not in use and store it in a secondary containment bin within a well-ventilated area, such as a fume hood.

#### Contaminated Labware and PPE Disposal:

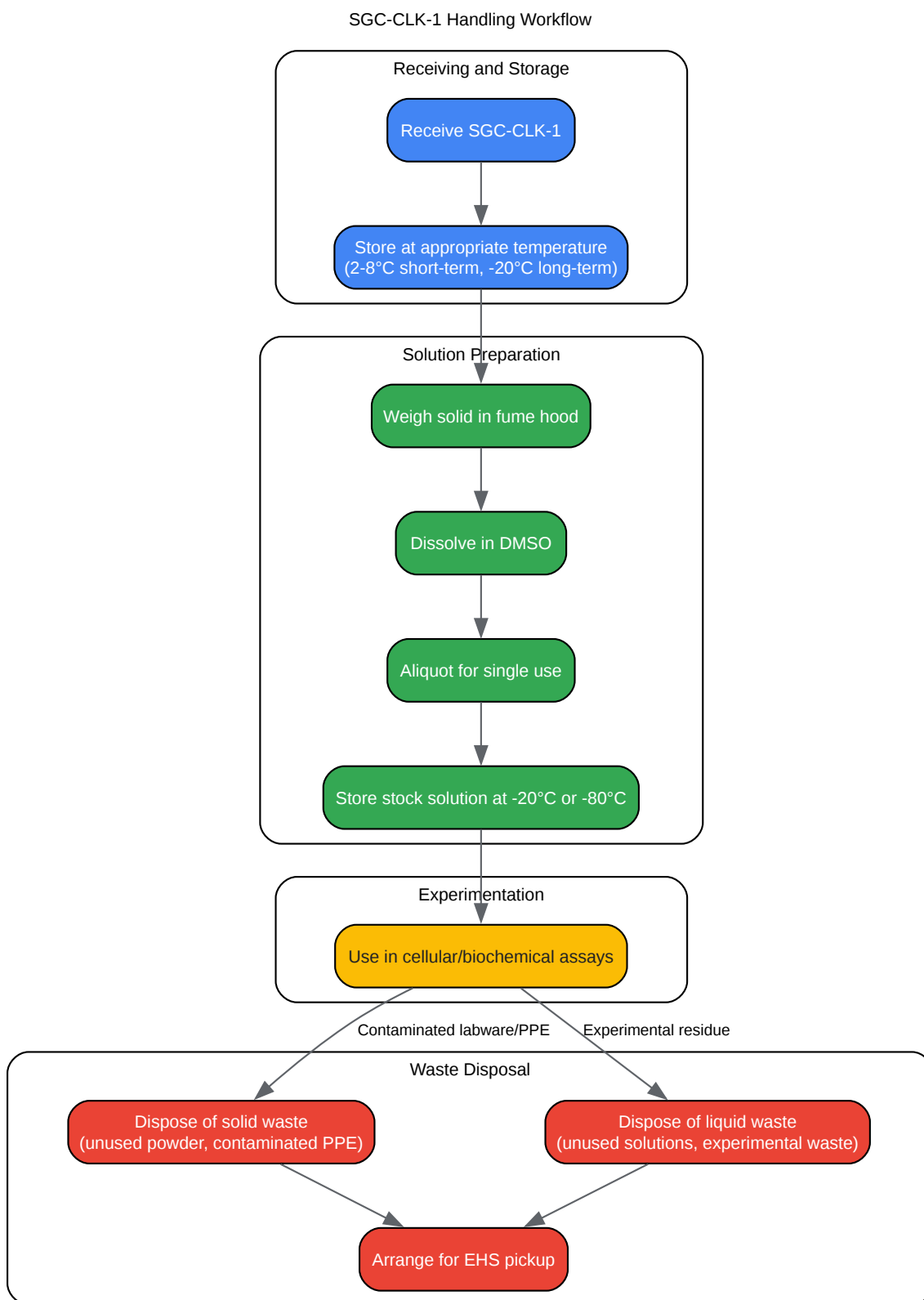
- Any labware (e.g., pipette tips, microfuge tubes) or PPE (e.g., gloves) that has come into direct contact with **SGC-CLK-1** should be considered contaminated.
- Dispose of these items in a designated solid hazardous waste stream, separate from regular trash.
- If necessary, decontaminate glassware with an appropriate solvent (e.g., ethanol or isopropanol), and collect the rinse as hazardous liquid waste.

#### Final Disposal:

- Arrange for the pickup of all hazardous waste containers by your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor.
- Follow all institutional and local regulations for the final disposal of chemical waste.

## Visualized Workflows and Pathways

### SGC-CLK-1 Handling Workflow

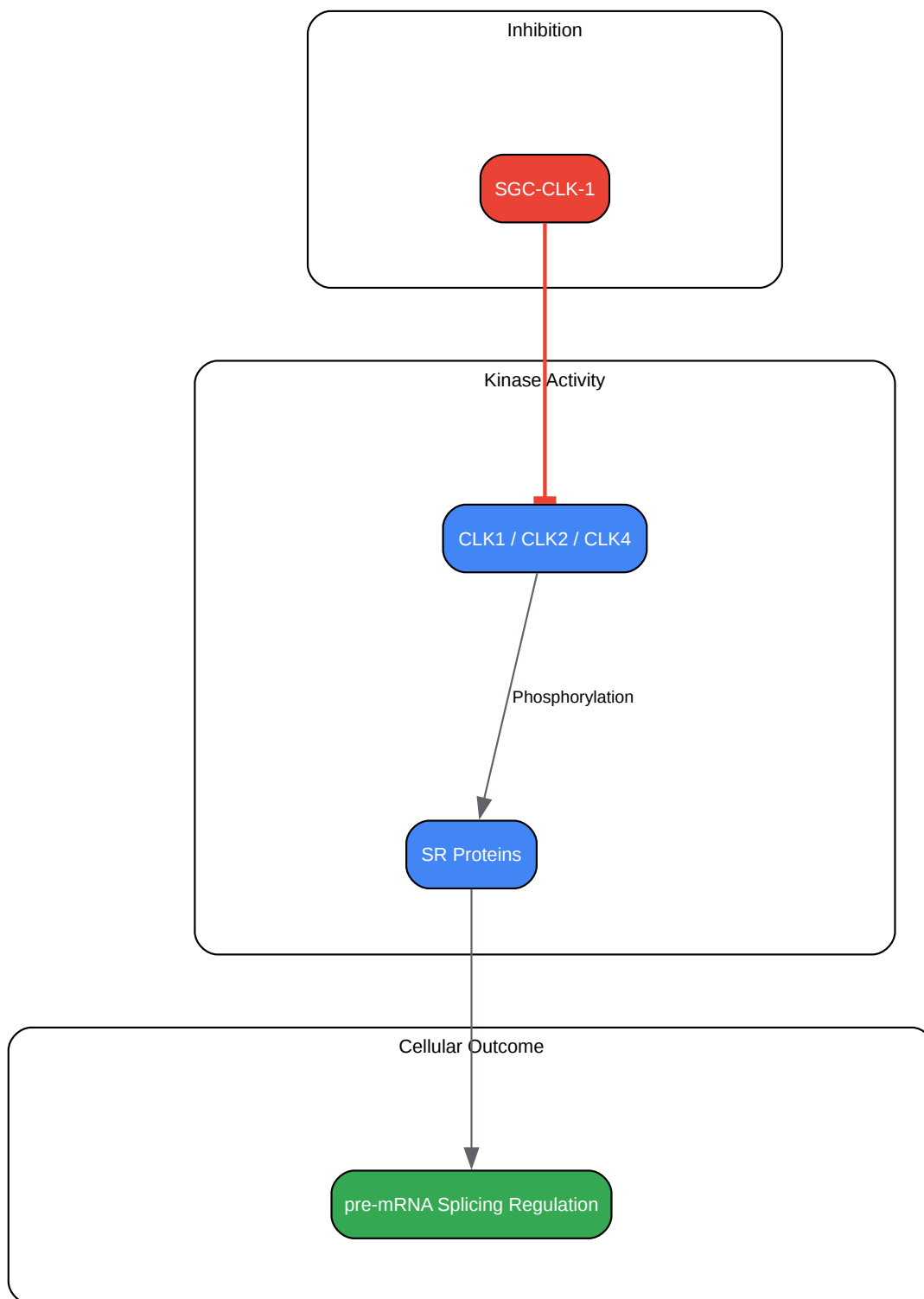


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Caption: Workflow for the safe handling of **SGC-CLK-1** from receipt to disposal.

## SGC-CLK-1 Signaling Pathway Inhibition

SGC-CLK-1 Mechanism of Action



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Caption: **SGC-CLK-1** inhibits CLK kinases, preventing SR protein phosphorylation.

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## References

- 1. SGC-CLK-1: A chemical probe for the Cdc2-like kinases CLK1, CLK2, and CLK4 - PMC [pmc.ncbi.nlm.nih.gov]
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